

Application Note & Protocol: Preparation of Burow's Solution Using Aluminum Subacetate

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Compound of Interest

Compound Name: Aluminum subacetate

Cat. No.: B091270

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Abstract

This document provides a detailed protocol for the preparation of Burow's Solution (Aluminum Acetate Topical Solution, USP) utilizing **aluminum subacetate** solution. Burow's solution is a widely used astringent for topical applications, known for its anti-inflammatory and antibacterial properties.^{[1][2][3][4]} This protocol is intended for researchers, scientists, and drug development professionals, offering a standardized procedure to ensure the quality and consistency of the final product. The preparation involves the dilution of a commercially available **aluminum subacetate** solution with glacial acetic acid and purified water.

Introduction

Burow's solution, also known as aluminum acetate solution, is a topical preparation used for its astringent, antipruritic, and antiseptic properties.^{[5][6]} It is commonly applied to the skin to relieve irritations such as insect bites, rashes, and athlete's foot.^{[2][5][7]} The active ingredient, aluminum acetate, works by constricting tissues and reducing inflammation.^[4] While several methods exist for its preparation, this protocol focuses on a straightforward dilution method using a standardized **aluminum subacetate** solution, which simplifies the process and enhances reproducibility.

Materials and Equipment

Reagents

Reagent	Grade	Supplier	Catalog No.
Aluminum Subacetate Solution, USP	USP	(Specify Supplier)	(Specify Cat. No.)
Glacial Acetic Acid, USP	USP	(Specify Supplier)	(Specify Cat. No.)
Purified Water, USP	USP	In-house or Commercial	N/A

Equipment

- Volumetric flasks (1000 mL)
- Graduated cylinders (100 mL, 500 mL)
- Glass stirring rod
- Beakers
- Personal Protective Equipment (PPE): safety goggles, lab coat, gloves

Quantitative Data Summary

The following table outlines the precise quantities of reagents required for the preparation of 1000 mL of Burow's Solution.

Component	Quantity for 1000 mL
Aluminum Subacetate Solution, USP	545 mL
Glacial Acetic Acid, USP	15 mL
Purified Water, USP	q.s. to 1000 mL

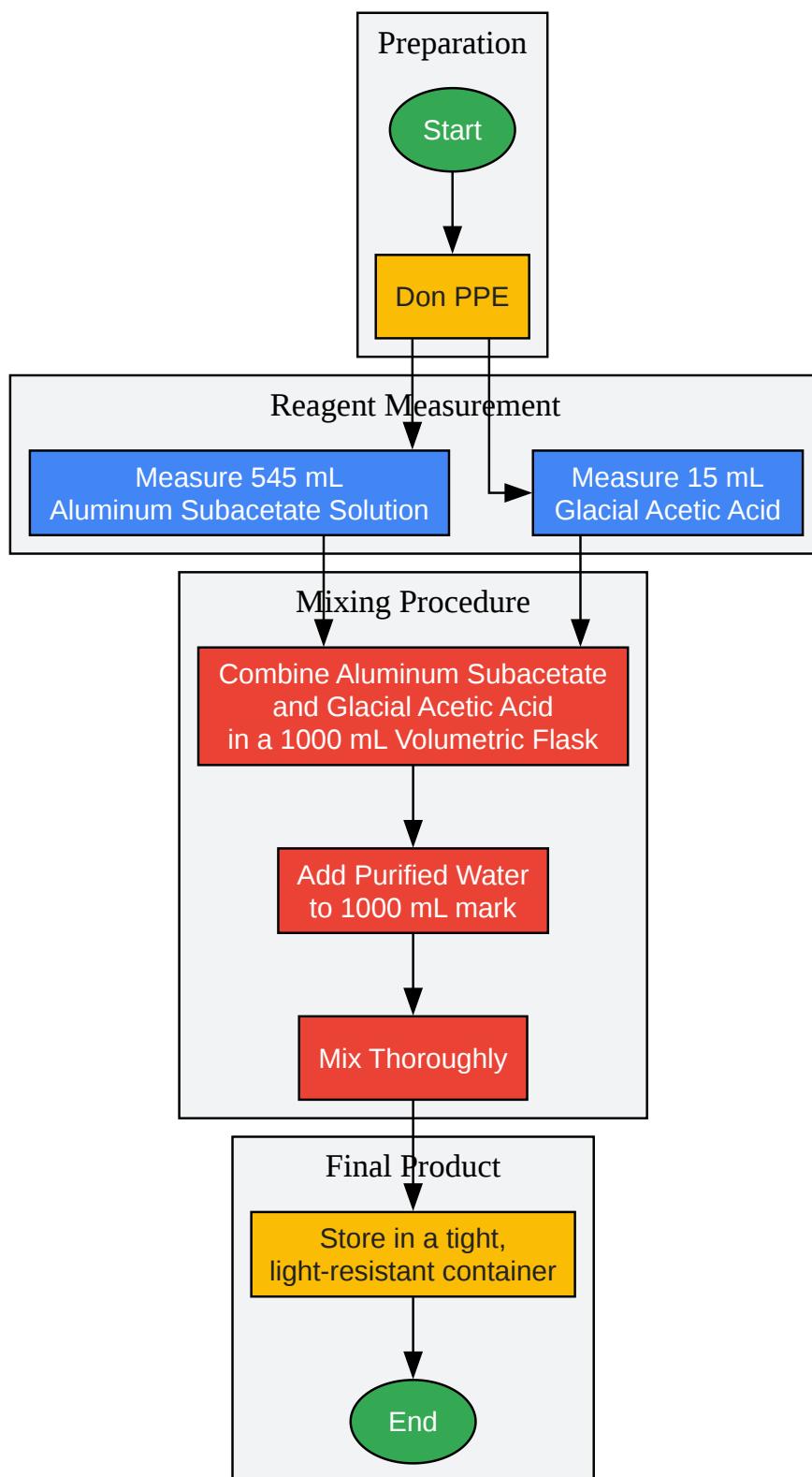
Experimental Protocol

This protocol details the step-by-step procedure for preparing 1000 mL of Burow's Solution.

- Preparation of the Work Area: Ensure a clean and well-ventilated workspace. Don appropriate personal protective equipment (PPE).
- Measurement of Reagents:
 - Using a 500 mL and a 50 mL graduated cylinder, accurately measure 545 mL of **Aluminum Subacetate** Solution, USP.
 - Using a 25 mL graduated cylinder, carefully measure 15 mL of Glacial Acetic Acid, USP.
- Mixing the Solution:
 - Transfer the 545 mL of **Aluminum Subacetate** Solution into a 1000 mL volumetric flask.
 - Add the 15 mL of Glacial Acetic Acid to the volumetric flask.
 - Add a sufficient quantity of Purified Water to bring the total volume to the 1000 mL mark.
 - Stopper the flask and mix the solution thoroughly by inversion until a homogenous, clear, and colorless liquid is obtained.[8]
- Storage: Store the prepared Burow's Solution in a tight, light-resistant container at a controlled room temperature between 15°C and 30°C.[9]

Visualization of the Experimental Workflow

The following diagram illustrates the sequential steps involved in the preparation of Burow's Solution.

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Caption: Workflow for the preparation of Burow's Solution.

Discussion

The described protocol provides a reliable and straightforward method for the preparation of Burow's Solution. The use of a pre-standardized **aluminum subacetate** solution eliminates the need for more complex reaction and filtration steps, which are required when starting from aluminum sulfate and calcium acetate.[2][10] This not only saves time but also reduces the potential for variability between batches. The final solution should be a clear, colorless liquid with a faint acetic acid odor and a sweetish, astringent taste.[8]

Safety Precautions

- Always wear appropriate personal protective equipment, including safety goggles, a lab coat, and gloves, when handling chemicals.
- Glacial acetic acid is corrosive and should be handled with care in a well-ventilated area or under a fume hood.
- Avoid contact of the solution with the eyes.[9]
- The final product is for external use only.

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